

Nicosulfuron-d6 supplier and analytical standard availability

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Compound of Interest

Compound Name: Nicosulfuron-d6

Cat. No.: B564577

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Nicosulfuron-d6: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the procurement and analytical application of **Nicosulfuron-d6**, a deuterated internal standard crucial for the accurate quantification of the herbicide Nicosulfuron. This document outlines key suppliers, analytical methodologies, and experimental workflows to support research and development in environmental science and residue analysis.

Core Topic: Nicosulfuron-d6 Supplier and Analytical Standard Availability

Nicosulfuron-d6 (CAS Number: 1189419-41-7) is the deuterium-labeled analog of Nicosulfuron, a sulfonylurea herbicide. Its primary application in a laboratory setting is as an internal standard for quantitative analysis, particularly in liquid chromatography-mass spectrometry (LC-MS/MS) methods. The use of a stable isotope-labeled internal standard like **Nicosulfuron-d6** is critical for correcting variations in sample preparation and instrument response, thereby ensuring the accuracy and precision of analytical results.

Nicosulfuron-d6 Supplier and Product Details

Several reputable suppliers offer **Nicosulfuron-d6** as an analytical standard. The table below summarizes key information from prominent vendors.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight	Purity	Available Quantities	Storage
LGC Standards	Nicosulfuron-d6 (dimethoxy-d6)	1189419-41-7	C ₁₅ H ₁₂ D ₆ N ₆ O ₆ S	416.44	99 atom % D, min 98% Chemical Purity	5 mg, 10 mg	Room Temperature
Veeprho	Nicosulfuron-D6	1189419-41-7	Not specified	Not specified	Not specified	Inquire	Not specified
Santa Cruz Biotechnology	Nicosulfuron-d6	1189419-41-7	C ₁₅ H ₁₂ D ₆ N ₆ O ₆ S	416.44	Not specified	Inquire	Not specified

Experimental Protocols

The following sections detail a representative experimental protocol for the analysis of Nicosulfuron in environmental samples using **Nicosulfuron-d6** as an internal standard. This protocol is a composite based on established methodologies for sulfonylurea herbicide analysis.

Sample Preparation: Soil Matrix

A common method for extracting Nicosulfuron from soil is the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) approach.

- Extraction:
 - Weigh 10 g of a homogenized soil sample into a 50 mL centrifuge tube.

- Add 10 mL of water and vortex for 1 minute.
- Spike the sample with a known concentration of **Nicosulfuron-d6** solution in acetonitrile.
- Add 10 mL of acetonitrile.
- Add the QuEChERS extraction salts (e.g., 4 g MgSO₄, 1 g NaCl, 1 g trisodium citrate dihydrate, 0.5 g disodium hydrogen citrate sesquihydrate).
- Shake vigorously for 1 minute.
- Centrifuge at 4000 rpm for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Transfer 6 mL of the supernatant (acetonitrile layer) to a 15 mL d-SPE tube containing primary secondary amine (PSA) sorbent and MgSO₄.
 - Vortex for 30 seconds.
 - Centrifuge at 4000 rpm for 5 minutes.
 - Take an aliquot of the cleaned extract for LC-MS/MS analysis.

Sample Preparation: Water Matrix

Solid-phase extraction (SPE) is a widely used technique for the extraction and pre-concentration of Nicosulfuron from water samples.

- SPE Cartridge Conditioning:
 - Condition a polymeric reversed-phase SPE cartridge (e.g., Oasis HLB) with 5 mL of methanol followed by 5 mL of deionized water.
- Sample Loading:
 - Pass 100 mL of the water sample, previously spiked with **Nicosulfuron-d6**, through the conditioned SPE cartridge at a flow rate of 5-10 mL/min.

- Washing:
 - Wash the cartridge with 5 mL of 5% methanol in water to remove interferences.
- Elution:
 - Elute the analytes with 5 mL of acetonitrile or methanol.
- Reconstitution:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute the residue in a suitable volume of the initial mobile phase for LC-MS/MS analysis.

LC-MS/MS Analysis

The following are typical starting conditions for the chromatographic separation and mass spectrometric detection of Nicosulfuron and **Nicosulfuron-d6**.

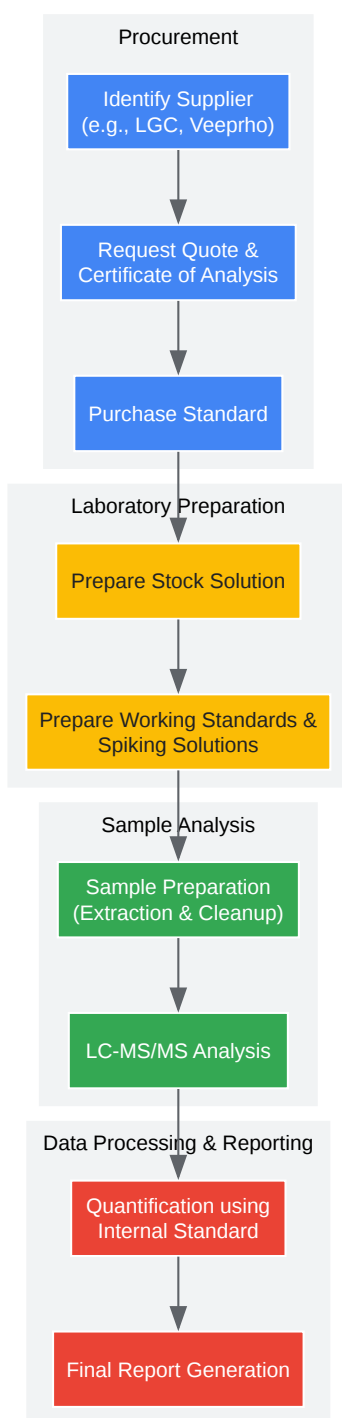
- Liquid Chromatography:
 - Column: C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 2.6 μ m particle size).
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.
 - Gradient: A typical gradient would start with a high percentage of mobile phase A, ramping up the percentage of mobile phase B to elute the analytes.
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 5 μ L.
- Mass Spectrometry:
 - Ionization Mode: Electrospray Ionization (ESI), Positive.
 - Detection Mode: Multiple Reaction Monitoring (MRM).

- MRM Transitions:
 - Nicosulfuron: Precursor ion (Q1) m/z 411.1 → Product ions (Q3) m/z 182.1, m/z 134.1.
 - **Nicosulfuron-d6**: Precursor ion (Q1) m/z 417.1 → Product ions (Q3) m/z 188.1, m/z 137.1 (Note: These are predicted transitions; they should be optimized experimentally).

Visualizations

Logical Workflow for Analytical Standard Application

The following diagram illustrates the typical workflow from sourcing the analytical standard to obtaining final analytical results.

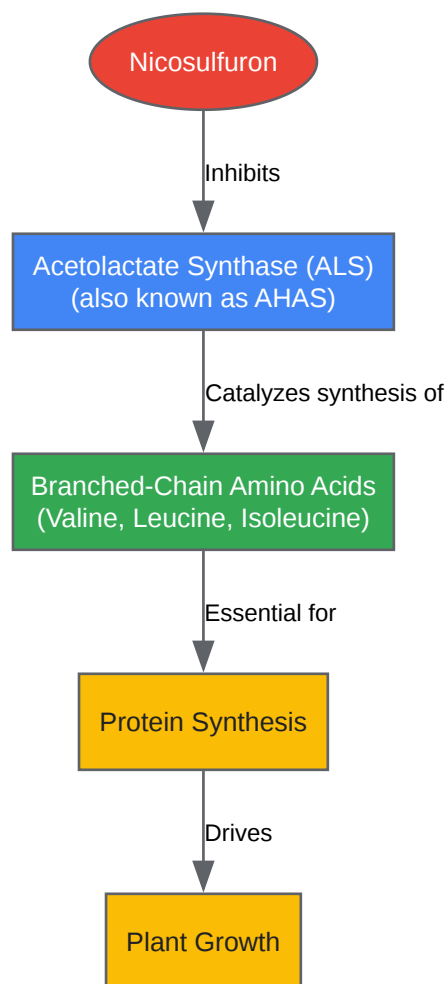


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Caption: Workflow for procuring and using **Nicosulfuron-d6**.

Signaling Pathway for Nicosulfuron's Mode of Action

While **Nicosulfuron-d6** is an analytical tool, understanding the mode of action of the parent compound is crucial for contextualizing its analysis. Nicosulfuron is an acetolactate synthase (ALS) inhibitor.



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Caption: Nicosulfuron's mode of action as an ALS inhibitor.

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